

In-Depth Technical Guide to the Safety and Hazards of 3-Methoxycinnamic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Methoxycinnamic acid

Cat. No.: B100018

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and hazard information for **3-Methoxycinnamic acid** (CAS No. 6099-04-3). The information is compiled from Safety Data Sheets (SDS), chemical databases, and regulatory guidelines to ensure a thorough understanding for professionals handling this compound.

Chemical Identification and Physical Properties

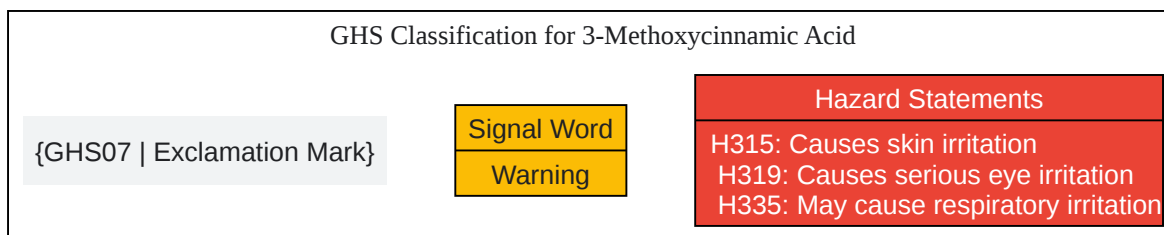
3-Methoxycinnamic acid, also known as **trans-3-Methoxycinnamic acid**, is a derivative of cinnamic acid. It is a solid, typically appearing as a beige powder with no discernible odor.^[1] Key physical and chemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	6099-04-3	[1][2]
Molecular Formula	C ₁₀ H ₁₀ O ₃	[1][2]
Molecular Weight	178.18 g/mol	[1][2]
Appearance	Beige powder solid	[1]
Odor	Odorless	[1]
Melting Point	116 - 119 °C (240.8 - 246.2 °F)	[1]
Boiling Point	No data available	[1]
Flash Point	No data available	[1]
Solubility	No data available	[1]

Hazard Identification and GHS Classification

According to notifications to the European Chemicals Agency (ECHA) and other sources, **3-Methoxycinnamic acid** is classified as an irritant.[2] There is some variability in classification across different suppliers, with some stating it is not a hazardous substance under OSHA 2012 standards.[1] However, the aggregated GHS information suggests that the primary hazards are skin, eye, and respiratory tract irritation.[2]

GHS Hazard Summary Diagram



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Caption: GHS hazard pictograms and statements for **3-Methoxycinnamic acid**.

The following table summarizes the GHS classification based on aggregated data.

Hazard Class	GHS Category	Hazard Statement	Reference
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[2]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation	[2]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	[2]

Toxicological Information

Detailed toxicological studies specifically for **3-Methoxycinnamic acid** are limited in publicly available literature.

Toxicity Endpoint	Value	Species	Reference
Acute Oral Toxicity (LD50)	No data available	-	[1] [3]
Acute Dermal Toxicity (LD50)	No data available	-	[3]
Acute Inhalation Toxicity (LC50)	No data available	-	[3]
Skin Corrosion/Irritation	Irritant (Category 2)	-	[2]
Serious Eye Damage/Irritation	Irritant (Category 2)	-	[2]
Respiratory or Skin Sensitization	No information available	-	[1]
Carcinogenicity	Not listed by ACGIH, IARC, NTP, or CA Prop 65	-	

It is important to note that the toxicological properties have not been fully investigated.

Handling, Storage, and Personal Protective Equipment (PPE)

Safe handling and storage practices are crucial to minimize exposure and associated risks.

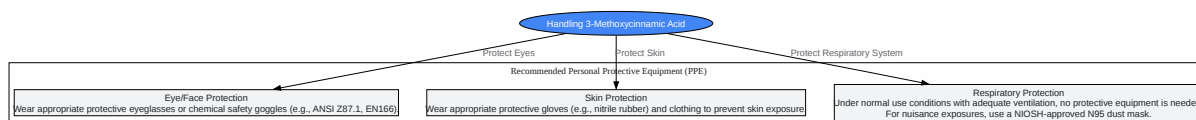
Handling:

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Minimize dust generation and accumulation.
- Use only in a well-ventilated area.
- Wash hands thoroughly after handling.[\[1\]](#)

Storage:

- Store in a tightly closed container.
- Keep in a dry, cool, and well-ventilated place.
- Store away from incompatible materials such as strong oxidizing agents.[1]

Personal Protective Equipment (PPE) Selection Guide



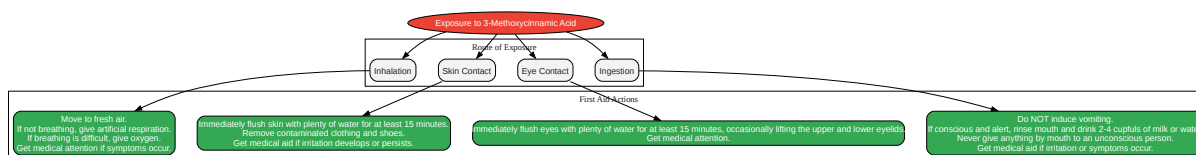
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Caption: Guide for selecting appropriate PPE when handling **3-Methoxycinnamic acid**.

First Aid Measures

In case of exposure, immediate and appropriate first aid is essential.

First Aid Decision-Making Workflow



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Caption: Decision-making workflow for first aid following exposure.

Fire Fighting and Accidental Release Measures

Fire Fighting:

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.^[1]
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide and carbon dioxide.^[1]
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.^[1]

Accidental Release:

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required.

- Methods for Containment and Cleanup: Sweep up and shovel into suitable containers for disposal. Avoid generating dusty conditions.

Experimental Protocols for Hazard Assessment

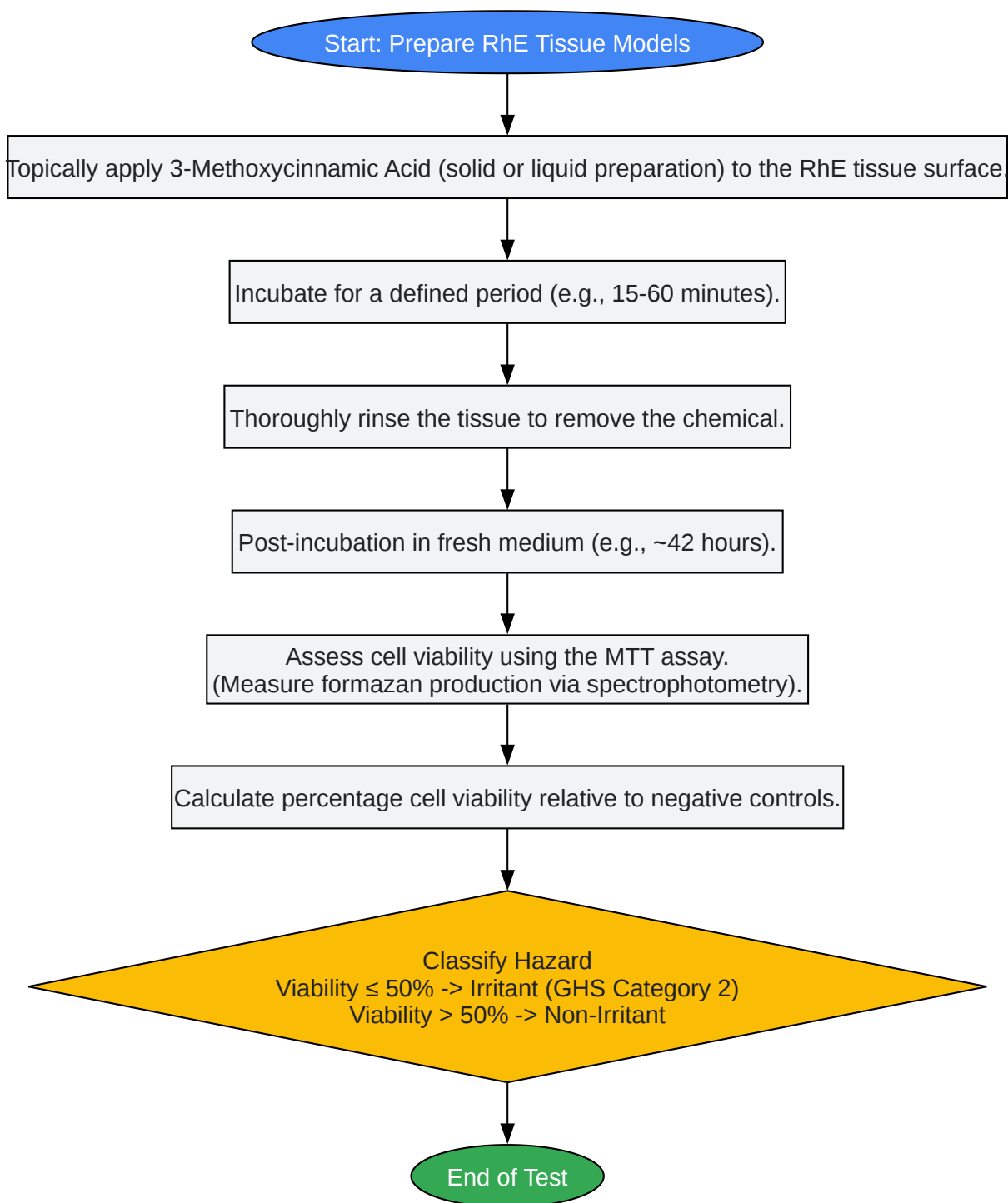
Standardized protocols, such as those from the Organisation for Economic Co-operation and Development (OECD), are used to assess the skin and eye irritation potential of chemicals.

In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test Method (OECD Guideline 439)

This test method is used to identify irritant chemicals in accordance with UN GHS Category 2.

Principle: The test chemical is applied topically to a three-dimensional Reconstructed Human Epidermis (RhE) model. This model mimics the upper layers of human skin. The irritancy potential of the chemical is determined by its cytotoxic effect on the skin model, which is measured by cell viability using the MTT assay. A reduction in cell viability below 50% indicates that the substance is an irritant.

Experimental Workflow:



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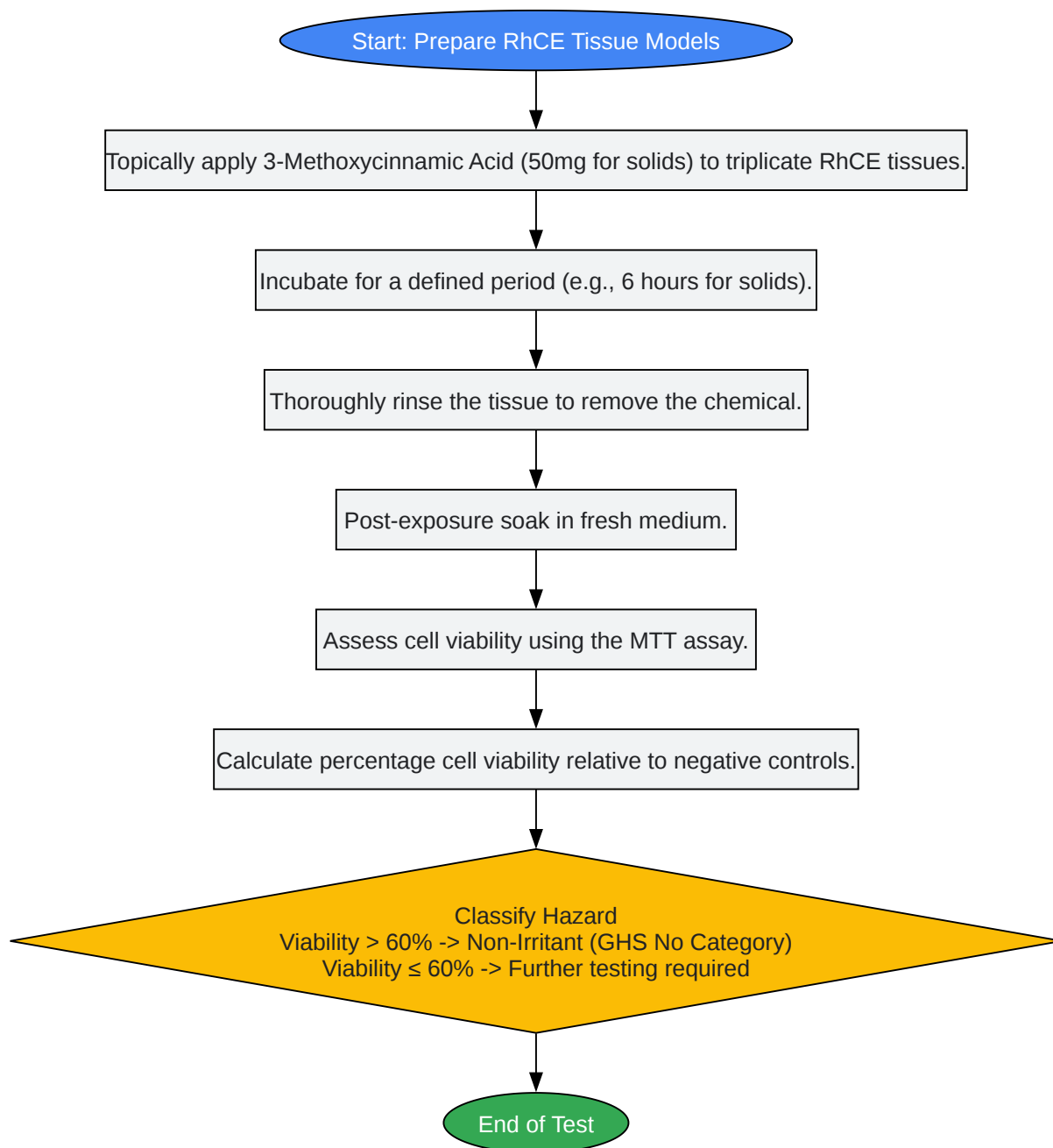
Caption: Workflow for the OECD Guideline 439 skin irritation test.

In Vitro Eye Irritation: Reconstructed human Cornea-like Epithelium (RhCE) Test Method (OECD Guideline 492)

This test method is used to identify chemicals that do not require classification for eye irritation or serious eye damage.

Principle: This in vitro test utilizes a Reconstructed human Cornea-like Epithelium (RhCE) model. The test chemical is applied to the surface of the corneal model. Chemicals that are not classified as irritants are identified by their lack of cytotoxicity, as measured by the MTT assay. If the cell viability is greater than 60%, the chemical is considered a non-irritant.

Experimental Workflow:



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Caption: Workflow for the OECD Guideline 492 eye irritation test.

Stability and Reactivity

- Chemical Stability: Stable under normal conditions.[1]
- Conditions to Avoid: Incompatible products.
- Incompatible Materials: Strong oxidizing agents.[1]
- Hazardous Decomposition Products: Carbon monoxide (CO), Carbon dioxide (CO₂).[1]
- Hazardous Polymerization: Does not occur.

Disposal Considerations

Dispose of contents and container in accordance with local, regional, national, and international regulations. Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.

This guide is intended for informational purposes for trained professionals. Always refer to the most current Safety Data Sheet (SDS) from your supplier before handling this chemical.

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- To cite this document: BenchChem. [In-Depth Technical Guide to the Safety and Hazards of 3-Methoxycinnamic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b100018#3-methoxycinnamic-acid-safety-and-hazards-information]

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